

Application Notes and Protocols: Cytopathic Effect (CPE) Inhibition Assay for BMS-433771

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Compound of Interest

Compound Name: BMS-433771

Cat. No.: B1667211

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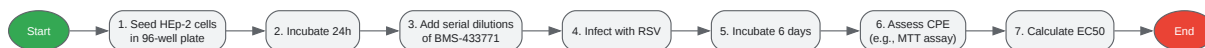
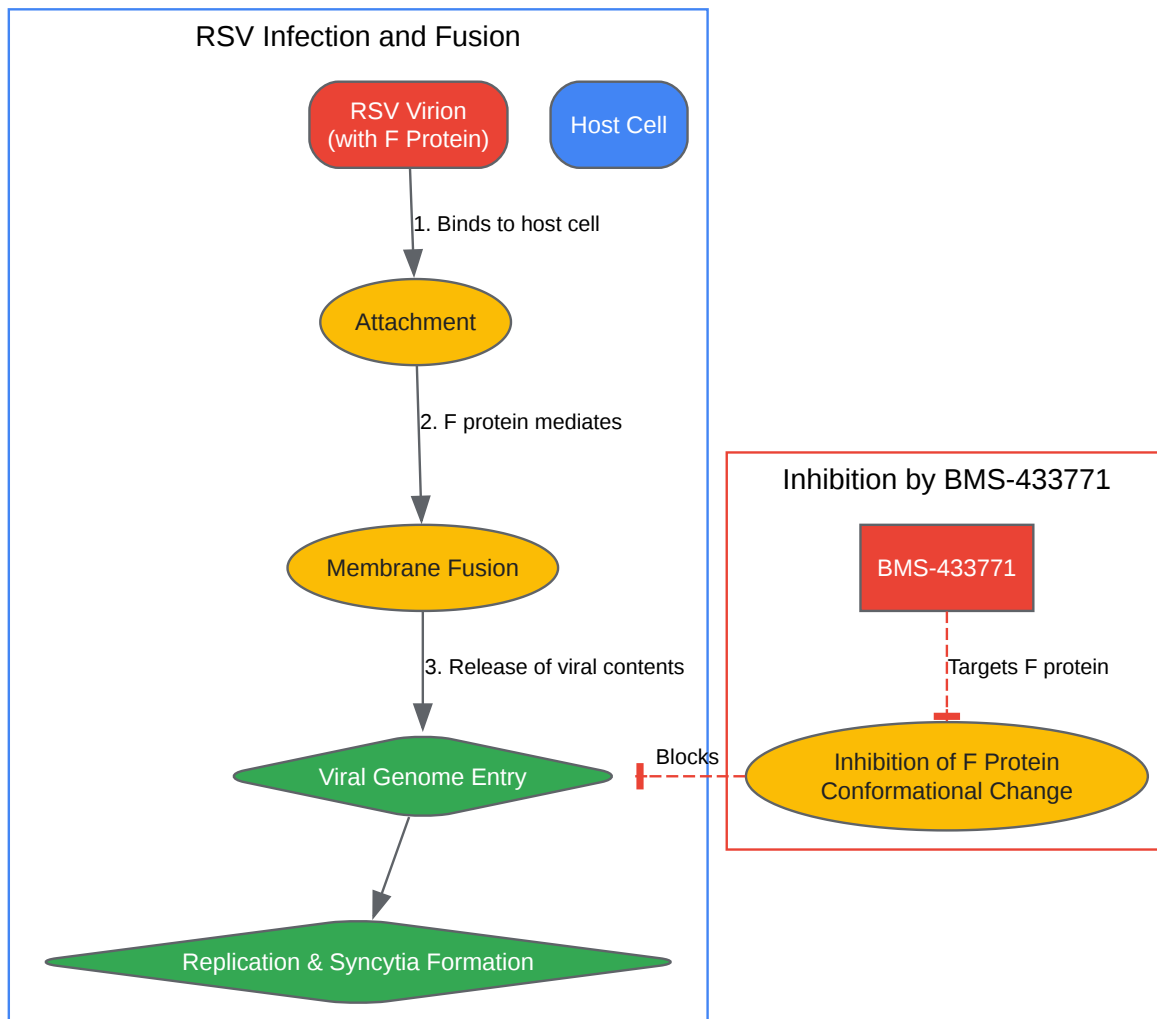
For Researchers, Scientists, and Drug Development Professionals

Introduction

BMS-433771 is a potent and orally active small-molecule inhibitor of the respiratory syncytial virus (RSV).^{[1][2][3]} It functions by targeting the RSV fusion (F) protein, thereby preventing the fusion of the viral envelope with the host cell membrane.^{[1][4][5]} This inhibitory action occurs at both the initial virus entry stage and during the later-stage formation of syncytia (cell-to-cell fusion), which is a characteristic cytopathic effect (CPE) of RSV infection in cell culture.^{[1][4]} The cytopathic effect (CPE) inhibition assay is a fundamental method for quantifying the antiviral activity of compounds like **BMS-433771**. This document provides detailed protocols and application notes for utilizing a CPE inhibition assay to evaluate the efficacy of **BMS-433771** against RSV.

Mechanism of Action of BMS-433771

BMS-433771 is a reversible inhibitor of viral fusion.^[1] It specifically targets the F1 subunit of the RSV fusion protein.^[1] The fusion protein undergoes a conformational change that is essential for the merging of the viral and cellular membranes. **BMS-433771** is thought to bind within a hydrophobic cavity of the F protein, interfering with the formation of a stable six-helical bundle structure that is critical for membrane fusion.^[5] By inhibiting this process, **BMS-433771** effectively blocks viral entry into the host cell and prevents the spread of the virus to adjacent cells via syncytia formation.^{[1][4]}



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